

Safe handling and storage protocols for 2-Benzyl-5-chloropyridine

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Compound of Interest

Compound Name: 2-Benzyl-5-chloropyridine

Cat. No.: B15330324

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Technical Support Center: 2-Benzyl-5-chloropyridine

Disclaimer: The following information is provided as a general guide. A specific Safety Data Sheet (SDS) for **2-Benzyl-5-chloropyridine** was not available at the time of publication. The data and recommendations presented here are based on information for structurally related compounds, including 2-Benzylpyridine, 2-Amino-5-chloropyridine, and 2-Chloropyridine. Users should exercise caution and consult with their institution's safety officer for specific guidance.

This technical support center provides essential information for the safe handling and storage of **2-Benzyl-5-chloropyridine**. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs) and Troubleshooting Guides

This section addresses common questions and potential issues that may arise during the handling and storage of **2-Benzyl-5-chloropyridine**.

Handling:

- Q1: What are the primary hazards associated with **2-Benzyl-5-chloropyridine**?
 - A1: Based on data for similar compounds, **2-Benzyl-5-chloropyridine** is expected to be a skin and eye irritant.^{[1][2][3]} It may also cause respiratory irritation and could be harmful if

swallowed or inhaled.[2][4]

- Q2: What personal protective equipment (PPE) should I wear when working with this compound?
 - A2: Always wear appropriate PPE, including chemical safety goggles, a lab coat, and chemical-resistant gloves.[1][5] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[3]
- Q3: What should I do in case of accidental skin or eye contact?
 - A3: For skin contact, immediately wash the affected area with plenty of soap and water.[1] For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do.[1] Seek medical attention if irritation persists.
- Q4: How should I handle a small spill of **2-Benzyl-5-chloropyridine**?
 - A4: For minor spills, absorb the material with an inert absorbent material and place it in a suitable, closed container for disposal.[1] Ensure the area is well-ventilated. Avoid generating dust if the compound is a solid.

Storage:

- Q1: What are the proper storage conditions for **2-Benzyl-5-chloropyridine**?
 - A1: Store the compound in a tightly closed container in a cool, dry, and well-ventilated place.[1][3] Avoid exposure to direct sunlight and incompatible materials.[2]
- Q2: Are there any incompatible materials I should avoid storing near this compound?
 - A2: Yes, **2-Benzyl-5-chloropyridine** should be stored away from strong oxidizing agents and strong acids.[1][2]
- Q3: The material has changed color. Is it still usable?
 - A3: A change in color may indicate degradation or contamination. While some pyridine derivatives are light-sensitive, it is best to exercise caution.[2] If possible, re-analyze a

small sample to confirm its purity before use. If in doubt, it is safer to dispose of the material according to your institution's guidelines.

Quantitative Data Summary

The following table summarizes key quantitative data for compounds structurally related to **2-Benzyl-5-chloropyridine**. Note: This data is for reference only and may not accurately reflect the properties of **2-Benzyl-5-chloropyridine**.

Property	2-Benzylpyridine	2-Amino-5-chloropyridine	2-Chloropyridine
Molecular Formula	C ₁₂ H ₁₁ N	C ₅ H ₅ ClN ₂	C ₅ H ₄ ClN
Molecular Weight	169.23 g/mol [3]	128.56 g/mol	113.55 g/mol
Physical State	Liquid[1]	Crystalline Solid	Colorless oily liquid[6]
Melting Point	10 - 12 °C[1]	135-138 °C	-
Boiling Point	276 °C @ 760 mmHg[1]	-	170 °C[6]
Flash Point	125 °C[1]	160 °C[7]	68 °C[6]

Experimental Protocols & Workflows

Safe Handling and Storage Workflow

The following diagram illustrates the recommended workflow for the safe handling and storage of **2-Benzyl-5-chloropyridine**.



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Caption: Workflow for Safe Handling and Storage.

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